

Part 1: Waste Characterization & Hazard Profile

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Compound of Interest

Compound Name: Methyl 7-ketocholate

CAS No.: 10538-65-5

Cat. No.: B181856

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Before disposal, the material must be accurately characterized to ensure regulatory compliance under the Resource Conservation and Recovery Act (RCRA).

Substance Identification

- Chemical Name: **Methyl 7-ketocholate** (Methyl 3-hydroxy-7-oxo-5-cholan-24-oate)[1][2]
- CAS Number: 10538-59-7[1][2][3][4]
- Physical State: White to off-white crystalline powder.[1]
- Solubility: Highly soluble in chloroform (), dichloromethane (DCM), and methanol; insoluble in water.

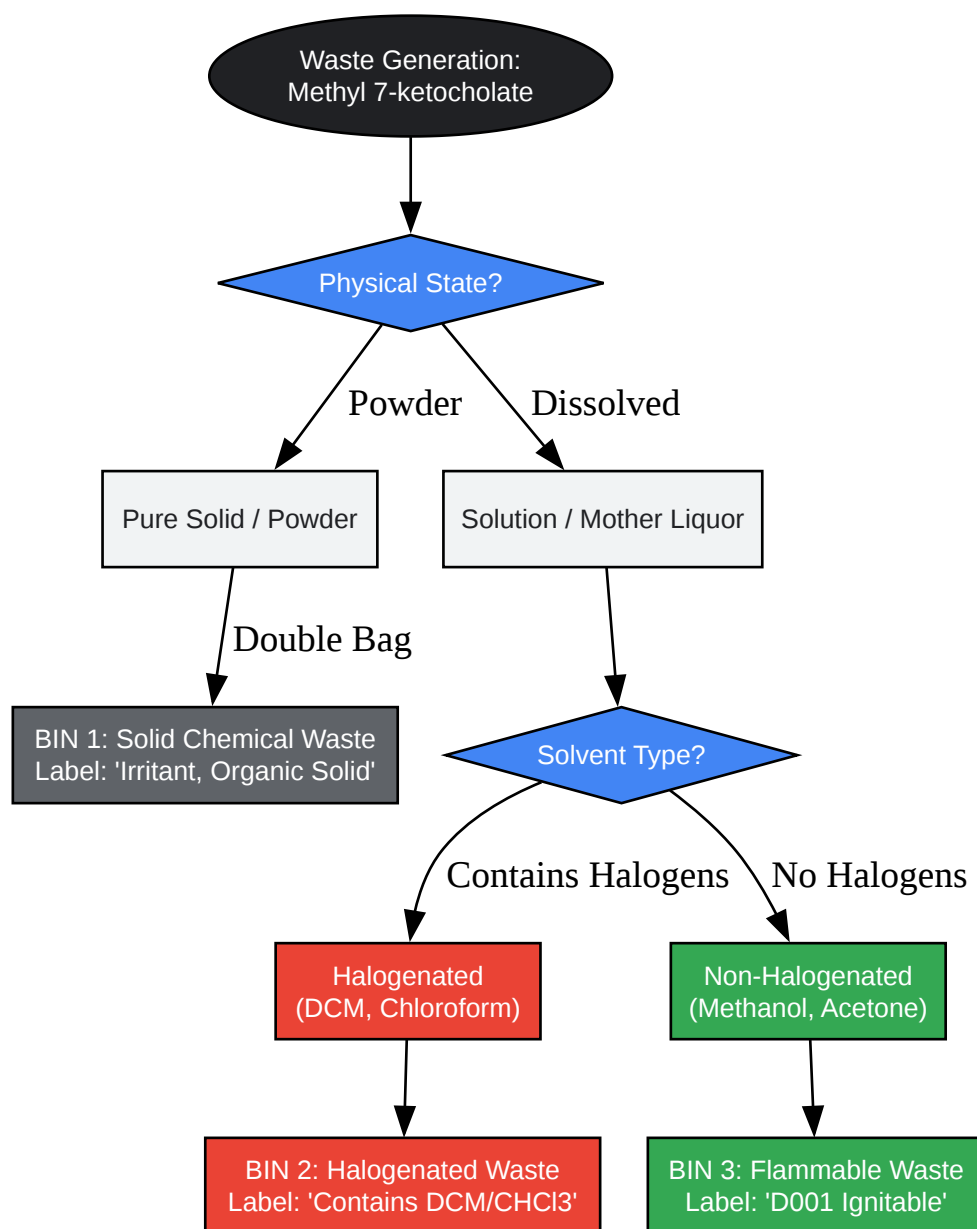
Regulatory Status (RCRA)

Methyl 7-ketocholate is not a P-listed (acutely toxic) or U-listed (toxic) waste under 40 CFR § 261.[1]33. However, it is a chemical intermediate and must be managed based on its characteristics and the matrix (solvents) in which it is dissolved.

Characteristic	Status	Waste Code Implications
Toxicity (Acute)	Low (Irritant H315, H319)	Not P-listed.[1][2] Treat as "Non-Regulated Chemical Solid" if pure.[1]
Ignitability	High (if in solvent)	D001 if dissolved in flammable solvents (MeOH, Acetone).[2]
Corrosivity	Neutral	None (unless mixed with reagents).[1][2]
Eco-Toxicity	Moderate	Do not release to drains.[1][2] [5] Bile acids can disrupt aquatic endocrine systems.[1]

Part 2: The Disposal Decision Logic

Effective disposal relies on segregating the waste at the point of generation. Use the following logic flow to determine the correct waste stream.



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Figure 1: Decision matrix for segregating **Methyl 7-ketocholate** waste streams. Note that the presence of halogenated solvents (like DCM) overrides other classifications due to incineration requirements.

Part 3: Operational Protocols

Scenario A: Disposal of Pure Solid (Expired or Excess)

Context: You have a bottle of expired dry powder or scrapings from a filter funnel.

- Containment: Do not throw loose powder into a general trash bin.[1] **Methyl 7-ketocholate** is a respiratory irritant (H335).[1][6][7]
- Primary Packaging: Place the solid into a clear polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Apply a hazardous waste label.
 - Constituent: "**Methyl 7-ketocholate**" (Do not use abbreviations like "M-7-KC").[1][2]
 - Hazard Checkbox: Mark "Irritant" and "Toxic" (due to general bioactive steroid classification precautions).[1]
- Consolidation: Place the sealed primary container into the lab's Solid Chemical Waste Drum.

Scenario B: Disposal of Reaction Mixtures (Liquid)

Context: You have mother liquor remaining after recrystallization, likely containing Methanol or Dichloromethane.

Critical Rule: Never pour steroidal solutions down the sink. They are lipophilic and will adhere to PVC piping, creating long-term contamination reservoirs.[1]

- Identify the Solvent:
 - If DCM/Chloroform: Use the Halogenated Waste carboy.[1] The high chlorine content requires specific high-temperature incineration to prevent dioxin formation.[1]
 - If Methanol/Acetone/Ethyl Acetate: Use the Non-Halogenated Organic carboy.[1]
- pH Check (Self-Validating Step):
 - Before adding to a communal waste carboy, dip a pH strip into your waste.
 - Why? If you performed a hydrolysis step, your waste might be acidic. Mixing acid into a waste container with organic bases (amines) can cause an exotherm or explosion.[1]
 - Action: Neutralize to pH 6-8 if necessary before disposal.[1]

Scenario C: Glassware & Empty Containers

Context: Empty reagent bottles or flasks with sticky residue.

- The Triple Rinse Rule:
 - Rinse the container three times with a small volume of a suitable solvent (e.g., acetone or methanol).
 - Disposal of Rinsate: Pour the rinse solvent into the appropriate Liquid Waste container (see Scenario B).
- Defacing:
 - Once triple-rinsed, the bottle is legally "RCRA Empty."^[1]
 - Cross out the original label using a bold marker.^[1]
 - Remove the cap (discard cap in regular trash).^[1]
- Final Stream: Place the glass bottle in the Glass Disposal Box or recycling bin, depending on facility rules.

Part 4: Emergency Procedures (Spills)

Methyl 7-ketocholate powder is light and electrostatic.^[1] A spill can easily become an inhalation hazard.^[1]

PPE Required: Nitrile gloves, lab coat, safety glasses, and an N95 respirator (if dust is visible).

- Isolate: Mark the area.^[1]^[8] Turn off nearby fans or drafts to prevent powder dispersal.^[1]
- Wet Method (Preferred):
 - Do not dry sweep.^[1] This generates dust.^[1]
 - Cover the spill with paper towels dampened with water (or a water/surfactant mix).^[1] The water weighs down the powder.^[1]

- Note: While the compound is insoluble in water, the water acts as a physical binder to prevent aerosolization.
- Clean Up: Scoop the damp towels and paste into a sealable plastic bag.[1]
- Final Polish: Wipe the surface with an alcohol-soaked wipe (methanol or ethanol) to solubilize and remove the remaining hydrophobic residue.[1]
- Disposal: Label the bag as "Debris contaminated with **Methyl 7-ketocholate**" and place it in the Solid Chemical Waste bin.[1]

References

- National Institutes of Health (PubChem). (2025).[1] **Methyl 7-ketocholate** Compound Summary (CID 13990156).[1][9] Retrieved from [Link][1]
- U.S. Environmental Protection Agency (EPA). (2024).[1][10] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Regulations.[1][10][11] Retrieved from [Link]
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[1] Chapter 8: Management of Waste. Retrieved from [Link]

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Sources

- 1. 7-Ketocholesterol | C₂₇H₄₄O₂ | CID 91474 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]

- [3. 7-ketolithocholic Methyl Ester CAS 10538-59-7 Manufacturers, Suppliers, Factory - Home Sunshine Pharma \[hsppharma.com\]](#)
- [4. 7-ketolithocholic Methyl ester | 10538-59-7 \[chemicalbook.com\]](#)
- [5. chemfax.com \[chemfax.com\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. laboshop.com \[laboshop.com\]](#)
- [8. Safe Storage and Disposal of Chemicals in A Lab - Tion \[tion.co.uk\]](#)
- [9. Methyl 7-ketocholate | C₂₅H₄₀O₅ | CID 13990156 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. Chemistry Lab Waste Disposal - Environmental Marketing Services \[emslcusa.com\]](#)
- [11. epa.gov \[epa.gov\]](#)
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